

# foramsulfuron absorption with different adjuvants

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Foramsulfuron

CAS No.: 173159-57-4

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## Frequently Asked Questions

- **Q1: Which adjuvant type most significantly enhances foramsulfuron activity? A:** Research indicates that **methyated seed oil (MSO)** is the most effective adjuvant for **foramsulfuron**. Greenhouse studies showed it required 12 to 15 times less herbicide to achieve 80% control of certain grass weeds compared to non-ionic surfactant (NIS) or crop oil concentrate (COC) [1].
- **Q2: Do fertilizer additives like ammonium sulfate (AMS) improve foramsulfuron performance? A:** The effect is species-dependent. While the addition of a nitrogen source like Urea Ammonium Nitrate (UAN) can enhance control of some weeds like velvetleaf, it did not significantly improve control of grasses like giant foxtail. Furthermore, one study on a similar sulfonylurea herbicide found that ammonium sulfate (AMS) could sometimes reduce efficacy [1] [2].
- **Q3: What is the primary mechanism by which adjuvants improve foramsulfuron's effect? A:** **Foramsulfuron**, an acetolactate synthase (ALS) inhibitor, relies on absorption into the plant. Oils like MSO and COC enhance this by increasing herbicide penetration through the plant cuticle. In contrast, NIS primarily improves wetting and spreading of the spray droplet on the leaf surface [1] [3].
- **Q4: Can nozzle selection impact the efficacy of foramsulfuron mixtures? A:** While specific studies on **foramsulfuron** are limited, research on other ALS-inhibiting herbicides (e.g., nicosulfuron, rimsulfuron) shows that nozzle type can influence weed control. The key is that the reduced coverage

from drift-reducing nozzles (which produce larger droplets) can often be compensated for by using a high-quality adjuvant like an NIS to ensure sufficient leaf absorption [3] [2].

## Experimental Protocols & Data

Here is a summary of key experimental data and methodologies from the literature to guide your own protocol design.

**Table 1: Quantitative Adjuvant Effects on Foramsulfuron Efficacy (Greenhouse Data)**

This table summarizes the amount of **foramsulfuron** (g ha<sup>-1</sup>) required to achieve 80% growth reduction (GR<sub>80</sub>) for different weed species with various adjuvants [1].

Weed Species	No Adjuvant	Non-Ionic Surfactant (NIS)	Crop Oil Concentrate (COC)	Methylated Seed Oil (MSO)	MSO + 28% UAN
Giant Foxtail ( <i>Setaria faberi</i> )	30	16	18	1	1
Velvetleaf ( <i>Abutilon theophrasti</i> )	25	9	8	2	1
Barnyardgrass ( <i>Echinochloa crus-galli</i> )	8	5	6	1	<1

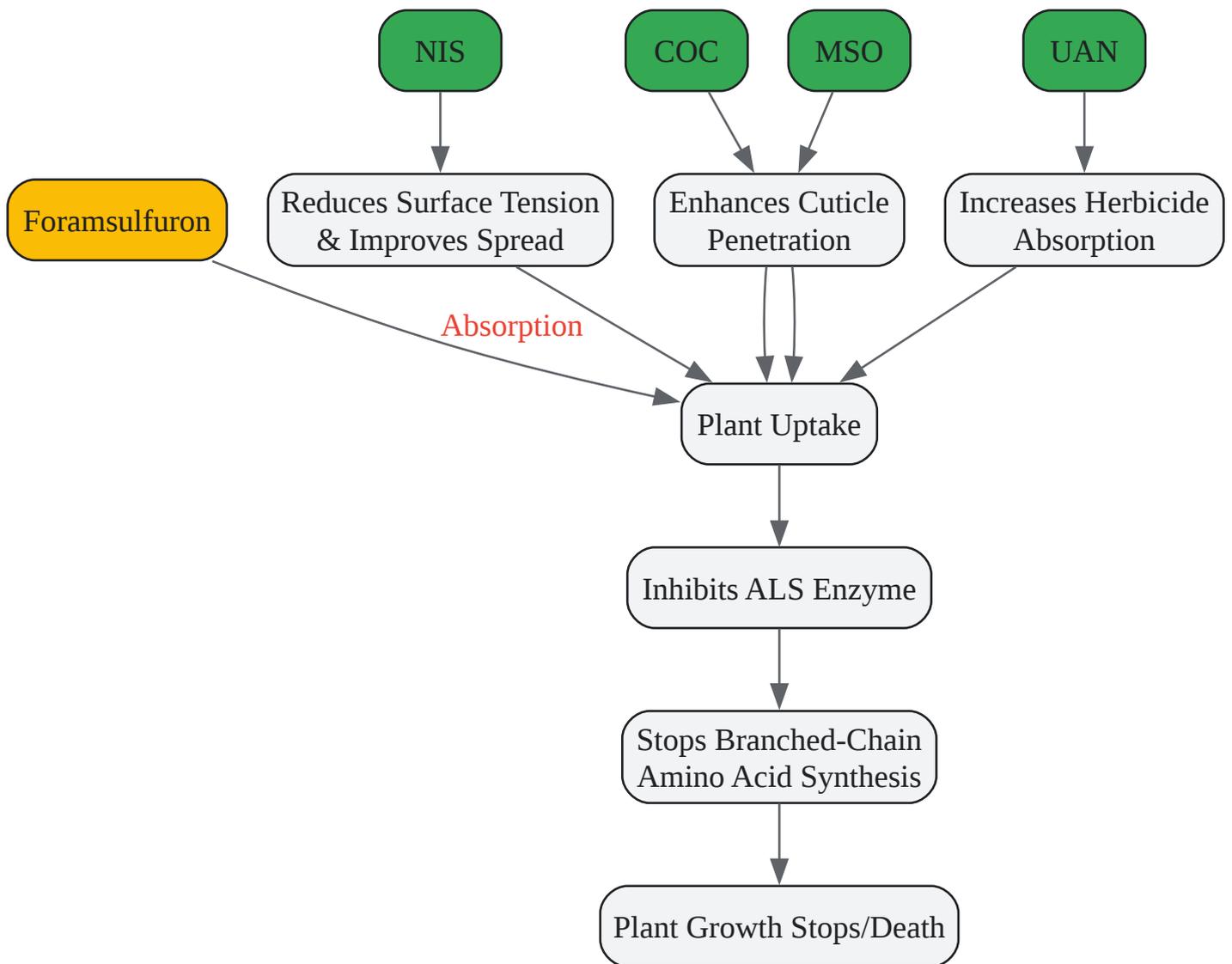
**Table 2: Key Experimental Parameters from Cited Studies**

Study Component	Protocol Details
Herbicide Formulation	Foramsulfuron formulated with the safener isoxadifen-ethyl at a 1:1 ratio [1].
Standard Application Dose	37 g a.i./ha (with up to 43 g a.i./ha for rescue treatments) [1].

Study Component	Protocol Details
<b>Adjuvant Concentrations</b>	NIS, COC, and MSO were typically used at 1.0% by volume of the spray mixture [1].
<b>Application Method</b>	Sprayed using a laboratory sprayer equipped with flat-fan nozzles, calibrated to deliver 187 L/ha [1].

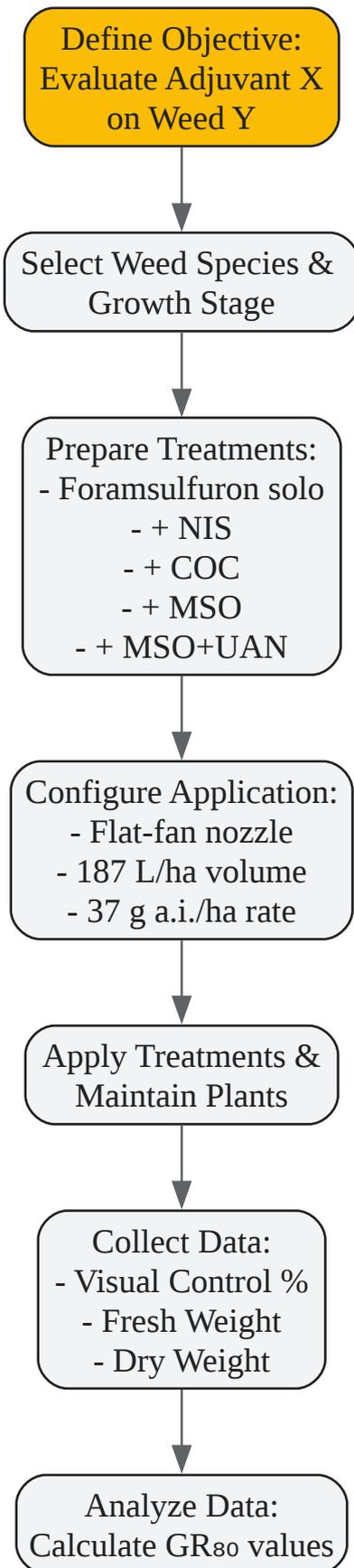
## Adjuvant Mechanism and Experimental Workflow

The following diagrams illustrate the mechanism of action for different adjuvants and a suggested workflow for designing your experiments.



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Diagram 1: Mechanism of **foramsulfuron** and adjuvant interactions. Adjuvants enhance the herbicide's journey to its target site through different physical and biochemical pathways [1].



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Diagram 2: Experimental workflow for evaluating **foramsulfuron** adjuvants. This generalized protocol can be adapted based on specific research goals, such as testing new adjuvant mixtures or different weed species [1].

## Troubleshooting Common Issues

- **Poor Control with Standard NIS/COC:** If you are not achieving expected results, consider switching to **MSO**. The data strongly suggests MSO is superior for optimizing **foramsulfuron** absorption, particularly for tough grass weeds [1].
- **Variable Field Results:** Ensure your application timing coincides with the active growth stage of the target weeds. Environmental conditions like drought can thicken the leaf cuticle, making adjuvant selection even more critical for adequate absorption [2].
- **Need for Drift Reduction:** If using drift-reducing nozzles that produce larger droplets, pairing the application with a potent penetrating adjuvant (like MSO) is essential to counteract the reduced leaf coverage [3] [2].

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## References

1. Proper adjuvant selection for foramsulfuron activity [sciencedirect.com]
2. Effects of nozzle type and adjuvant selection on common ... [cambridge.org]
3. Adjuvant and nozzle effects on weed control using ... [sciencedirect.com]

To cite this document: Smolecule. [foramsulfuron absorption with different adjuvants]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b638527#foramsulfuron-absorption-with-different-adjuvants>]

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